

Chemical structure and properties of TRC051384 hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TRC051384 hydrochloride

Cat. No.: B15585250

[Get Quote](#)

An In-depth Technical Guide to **TRC051384 Hydrochloride**

Introduction

TRC051384 hydrochloride is a small molecule compound recognized for its potent induction of Heat Shock Protein 70 (HSP70).^{[1][2][3][4]} As a result of this activity, it has demonstrated significant neuroprotective and cytoprotective effects in various preclinical models, particularly in the context of ischemic stroke and cellular stress. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and experimental data related to **TRC051384 hydrochloride** for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

TRC051384 is chemically identified as N-[2-(4-morpholinyl)ethyl]-N'-[4-[3-[6-(4-morpholinyl)-2-pyridinyl]-1-oxo-2-propen-1-yl]phenyl]-urea.^[3] The hydrochloride salt form is typically used for research purposes.

| Property | Value | Reference |
|-------------------|---------------------------------------------------------------------------------------------------|-----------|
| CAS Number | 867164-40-7 | [1][3] |
| Molecular Formula | C25H31N5O4 | [3][4] |
| Molecular Weight | 465.55 g/mol | [3][4] |
| IUPAC Name | N-[2-(morpholin-4-yl)ethyl]-N'-[4-[(E)-3-[6-(morpholin-4-yl)pyridin-2-yl]prop-2-enoyl]phenyl]urea | [4] |
| Synonyms | TRC 051384, TRC-051384 | [4] |
| Appearance | Solid | [3] |
| Purity | ≥95% | [3] |
| Solubility | DMSO: 50 mg/mL | [3] |
| SMILES | <chem>O=C(NC1=CC=C(C(/C=C/C2=NC(N3CCOCC3)=CC=C2)=O)C=C1)NCCN4CCOCC4</chem> | [3][4] |
| InChI Key | SQTSPANZQDCPLB-CMDGGOBGSA-N | [3][4] |

Mechanism of Action

TRC051384's primary mechanism of action is the induction of HSP70, a key molecular chaperone involved in cellular stress responses. This induction is mediated through the activation of Heat Shock Factor 1 (HSF1).^{[2][5]} Upon activation, HSF1 translocates to the nucleus and initiates the transcription of genes encoding heat shock proteins, most notably HSP70. The resulting elevation in HSP70 levels confers cytoprotection through several downstream pathways.

HSF1-Mediated HSP70 Induction

The core mechanism involves the activation of HSF1 by TRC051384, leading to increased transcription of HSP70 mRNA.^{[2][3]} This results in elevated chaperone and anti-inflammatory

activity, which is central to the compound's protective effects.[2]



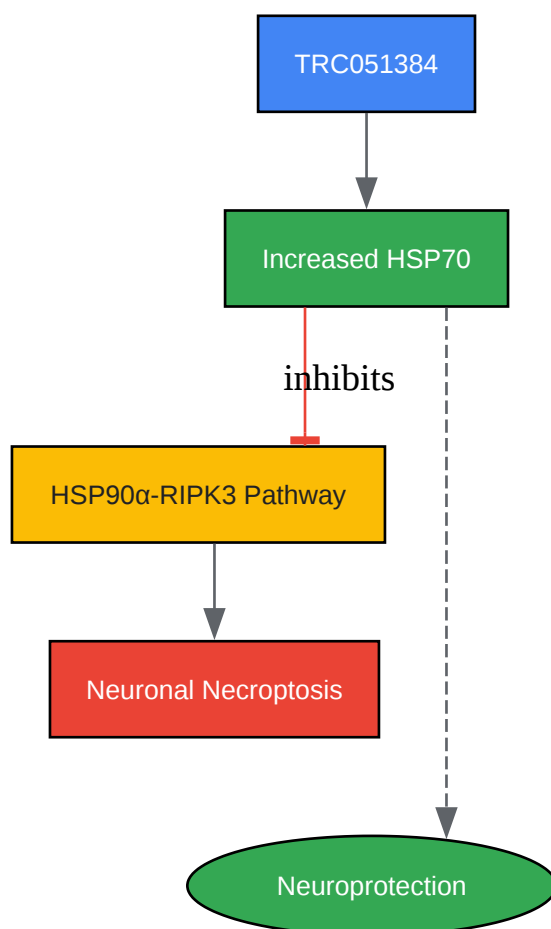
[Click to download full resolution via product page](#)

HSF1-Mediated HSP70 Induction Pathway by TRC051384

Neuroprotection via Inhibition of Necroptosis

TRC051384 exhibits protective effects against neuronal trauma by inhibiting necroptosis.[1]

Recent studies suggest that HSP70 can attenuate neuronal necroptosis through the HSP90 α -RIPK3 pathway.[4][6]

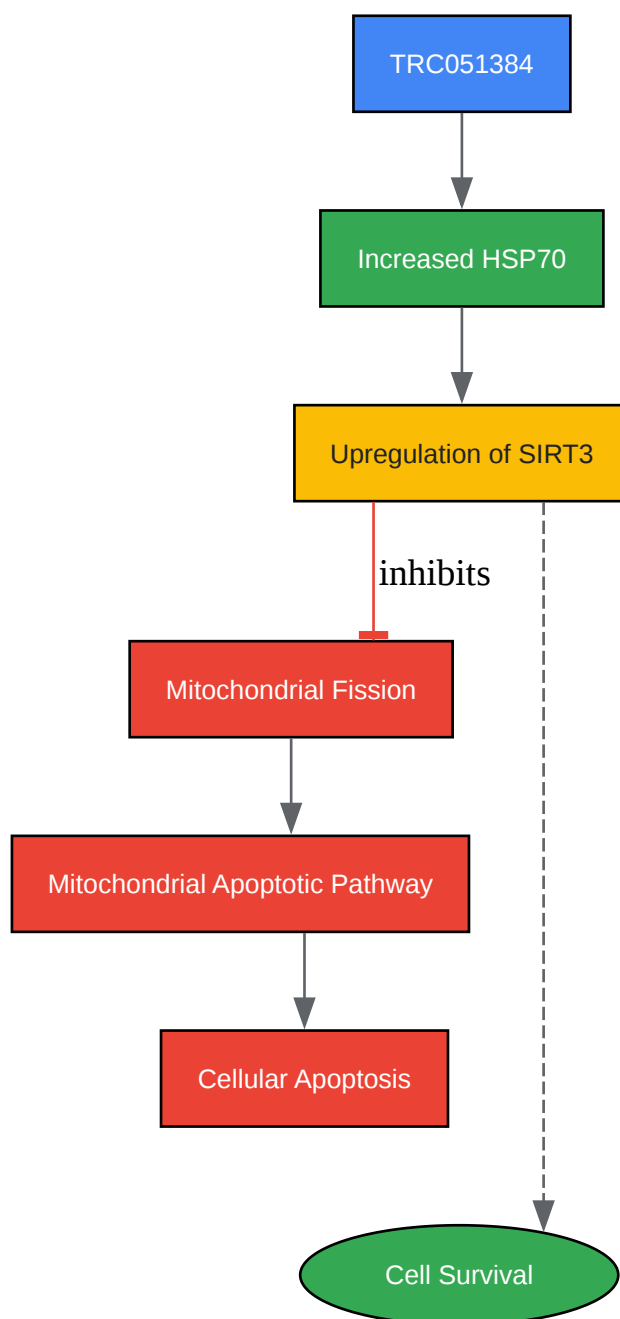


[Click to download full resolution via product page](#)

Inhibition of Neuronal Necroptosis by TRC051384

Attenuation of Apoptosis via SIRT3 and Mitochondrial Fission Pathway

In models of cellular stress in human nucleus pulposus cells, TRC051384-induced HSP70 has been shown to suppress apoptosis by inhibiting mitochondrial fission.[7] This effect is mediated by the upregulation of Sirtuin 3 (SIRT3).[7]



[Click to download full resolution via product page](#)

TRC051384-Mediated Inhibition of Apoptosis

Experimental Data

In Vitro Efficacy

| Cell Line/Model | Concentration | Effect | Reference |
|-----------------------------------|---------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| HeLa Cells | 6.3 μ M, 12.5 μ M | Dose-dependent increase in HSP70 mRNA | [3] |
| Rat Primary Neurons | 6.3 μ M, 12.5 μ M | Dose-dependent increase in HSP70 mRNA | [3] |
| HeLa Cells (Reporter Assay) | 25 μ M | Significant increase in HSF1 transcriptional activity | [3] |
| Differentiated THP-1 Cells | 6.25 μ M | 60% inhibition of LPS-induced TNF- α expression | [1] |
| Differentiated THP-1 Cells | 12.5 μ M | 90% inhibition of LPS-induced TNF- α expression | [1] |
| Human Nucleus Pulposus Stem Cells | 1 μ M | Reduced apoptosis, decreased malondialdehyde (MDA) levels, and prevented decrease in mitochondrial membrane potential induced by tert-butyl hydroperoxide | [3] |

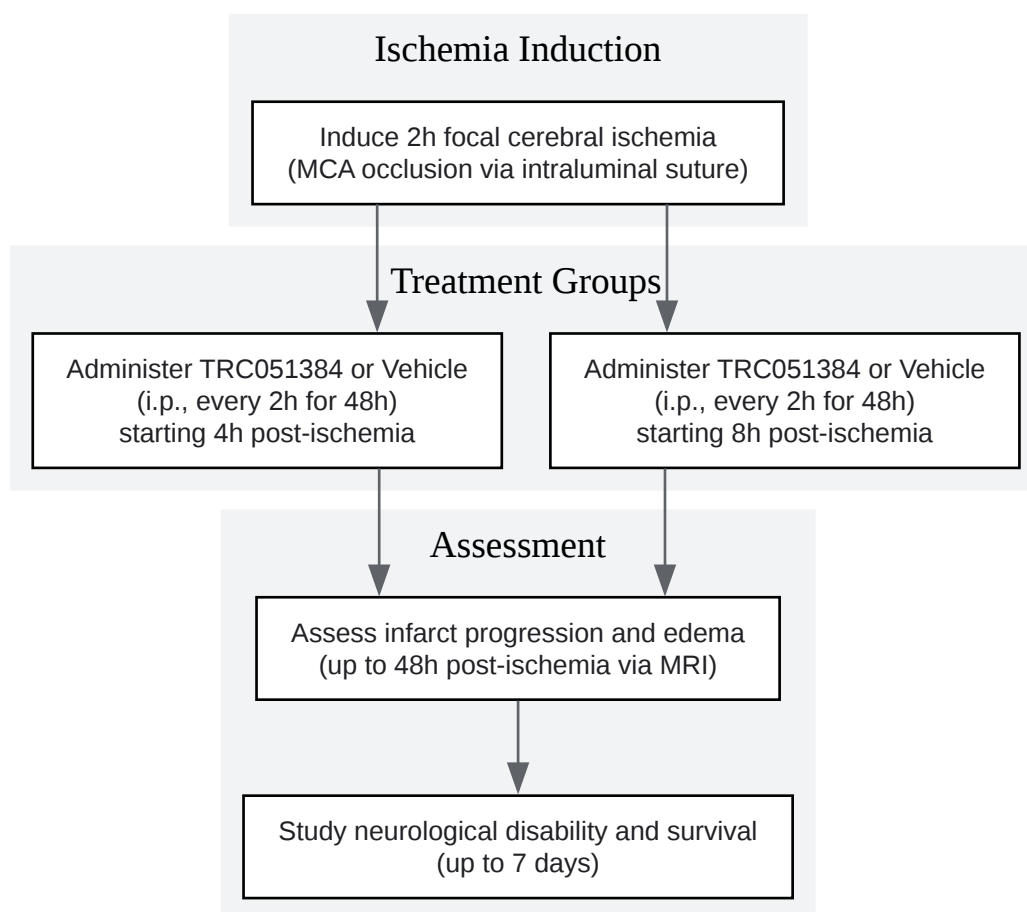
In Vivo Efficacy (Rat Model of Transient Ischemic Stroke)

| Treatment Regimen | Parameter | Result | Reference |
|------------------------------------------------|-------------------------------------------------|-------------------|---------------------|
| Administration initiated 8 hours post-ischemia | Neuronal Injury (Penumbra recruited to infarct) | 87% reduction | [2] |
| Administration initiated 8 hours post-ischemia | Brain Edema | 25% reduction | [2] |
| Administration initiated 4 hours post-ischemia | Survival (Day 2) | 50% improvement | [2] |
| Administration initiated 4 hours post-ischemia | Survival (Day 7) | 67.3% improvement | [2] |

Experimental Protocols

In Vivo Transient Cerebral Ischemia Model in Rats

This protocol is a summary of the methodology described in the cited literature.[\[2\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Delayed intervention in experimental stroke with TRC051384--a small molecule HSP70 inducer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. medkoo.com [medkoo.com]

- 5. TRC051384 HCl - Immunomart [immunomart.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. HSP70 attenuates compression-induced apoptosis of nucleus pulposus cells by suppressing mitochondrial fission via upregulating the expression of SIRT3 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical structure and properties of TRC051384 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585250#chemical-structure-and-properties-of-trc051384-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com